

Application Note: Scalable Synthesis of 2,3-Dimethyl-2H-indazol-6-amine

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Compound of Interest

Compound Name: 2,3-Dimethyl-2H-indazol-6-amine

CAS No.: 444731-72-0

Cat. No.: B1313358

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Executive Summary

2,3-Dimethyl-2H-indazol-6-amine (CAS: 444731-72-0) is a critical pharmacophore and intermediate in the synthesis of VEGFR inhibitors, most notably Pazopanib (Votrient). The synthesis of this moiety presents a specific chemoselective challenge: alkylation of the indazole core typically favors the thermodynamically stable

-isomer. Accessing the kinetically favored or specific

-isomer requires precise control over reaction conditions and electrophile choice.

This protocol details a robust, two-step synthesis starting from 3-methyl-6-nitro-1H-indazole.^[1]^[2]^[3]^[4] It prioritizes regioselective

-methylation using Meerwein's salt (Trimethyloxonium tetrafluoroborate) or controlled alkylation, followed by a chemoselective nitro reduction.

Retrosynthetic Analysis & Strategy

The primary challenge is differentiating between the

and

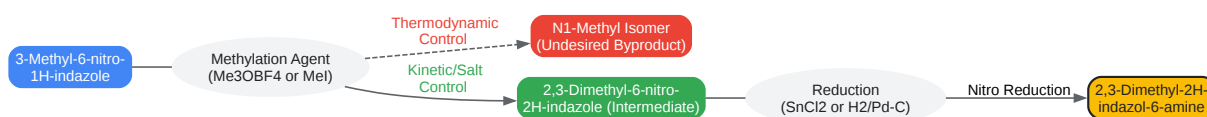
nitrogen atoms of the indazole ring. Under basic conditions (S_N2), alkylation of the indazole anion often yields a mixture favoring the

-methyl product due to the lone pair availability and steric factors. To enforce

-methylation, we utilize the "Kinetic vs. Thermodynamic" control principles or specific alkylating agents that react with the neutral species.

Mechanistic Pathway Visualization

The following diagram illustrates the synthetic pathway and the critical bifurcation point for regioselectivity.



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Figure 1: Reaction scheme highlighting the critical regioselective methylation step.

Detailed Experimental Protocol

Step 1: Regioselective Methylation

Objective: Synthesize 2,3-dimethyl-6-nitro-2H-indazole.[2][5] Rationale: Using Trimethyloxonium tetrafluoroborate (Me₃OBf₄) in an aprotic solvent (Ethyl Acetate or DCM) allows for methylation of the neutral indazole species, which significantly enhances selectivity for the

position compared to basic alkylation with Methyl Iodide.

Reagents & Materials:

- 3-Methyl-6-nitro-1H-indazole (1.0 eq)[3]

- Trimethyloxonium tetrafluoroborate (1.2 - 1.5 eq)
- Ethyl Acetate (EtOAc) or Dichloromethane (DCM) [Anhydrous]
- Sodium Bicarbonate (sat.[3][4][6] aq.)

Procedure:

- Preparation: Charge a dried reaction vessel with 3-Methyl-6-nitro-1H-indazole under an inert atmosphere (or Ar).
- Solvation: Add anhydrous EtOAc (10-15 volumes). Stir to create a suspension or solution depending on concentration.
- Addition: Add Trimethyloxonium tetrafluoroborate (Meerwein's salt) in a single portion at room temperature (20-25°C).
 - Note: Meerwein's salt is moisture sensitive. Handle quickly or in a glovebox if possible.
- Reaction: Stir the mixture at room temperature for 3–6 hours. Monitor by TLC or HPLC. The formation of the -methylated tetrafluoroborate salt often results in a precipitate.
- Quench & Workup:
 - Slowly add saturated aqueous to the reaction mixture to neutralize the acid and liberate the free base.
 - Stir vigorously for 30 minutes.
 - Separate the organic layer.[2][3][4] Extract the aqueous layer with EtOAc (2x).[3]
 - Combine organic layers, wash with brine, and dry over

- Purification: Concentrate in vacuo. If regioselectivity was high (>95:5), recrystallization from Ethanol/Heptane is sufficient. If

isomer is present, purify via silica gel flash chromatography (Gradient: 0-50% EtOAc in Hexanes). The

isomer typically elutes after the

isomer due to higher polarity.

Step 2: Nitro Reduction

Objective: Reduction of 2,3-dimethyl-6-nitro-2H-indazole to **2,3-dimethyl-2H-indazol-6-amine**.

[1] Rationale: Tin(II) Chloride (

) is selected for its reliability and chemoselectivity in the presence of the indazole ring, avoiding potential over-reduction or ring hydrogenation issues sometimes seen with high-pressure catalytic hydrogenation.

Reagents & Materials:

- 2,3-Dimethyl-6-nitro-2H-indazole (Intermediate from Step 1)[2][5][7]
- Tin(II) chloride dihydrate (
-) (4.0 - 5.0 eq)
- Concentrated HCl (catalytic to stoichiometric)
- Ethanol or Methanol[7]

Procedure:

- Dissolution: Dissolve the nitro-indazole intermediate in Ethanol (10 volumes).
- Reagent Addition: Add
- followed by dropwise addition of conc. HCl (approx 2-3 eq).
- Heating: Heat the reaction mixture to reflux (approx. 70-80°C) for 2–4 hours.

- Checkpoint: The yellow color of the nitro compound should fade to a pale or colorless solution (fluorescence may be observed).
- Workup (Critical for Sn removal):
 - Cool to room temperature.
 - Adjust pH to >8 using 1M NaOH or saturated .^[3] This will precipitate tin salts.
 - Filter the slurry through a Celite pad to remove tin hydroxides. Wash the pad with EtOAc. ^[4]^[6]
- Isolation:
 - Concentrate the filtrate.
 - Extract the residue with EtOAc/Water.^[4]^[6]
 - Dry organic phase () and concentrate to yield the crude amine.
- Final Purification: Recrystallize from minimal Ethanol or convert to the Hydrochloride salt (using HCl/Dioxane) for long-term stability.

Analytical Specifications & Quality Control

Parameter	Specification	Method
Appearance	Off-white to pale yellow solid	Visual
Purity	> 98.0%	HPLC (C18, ACN/H2O + 0.1% TFA)
Identity (NMR)	Consistent with structure	400 MHz DMSO-d6
Regioisomer Content	-isomer < 0.5%	HPLC / NMR integration
Residual Tin	< 20 ppm	ICP-MS (if using SnCl2)

Regioselectivity Verification (NMR)

Distinguishing the

and

isomers is critical.

- methyl (Target): The N-Methyl singlet typically appears downfield (approx 4.0 - 4.1 ppm) compared to the -methyl.
- NOE (Nuclear Overhauser Effect): Irradiation of the N-Methyl group in the target -isomer will show an NOE enhancement with the proton at position C3 (methyl group) and potentially C7, whereas -methylation would show NOE with C7 only.

Safety & Handling Protocols

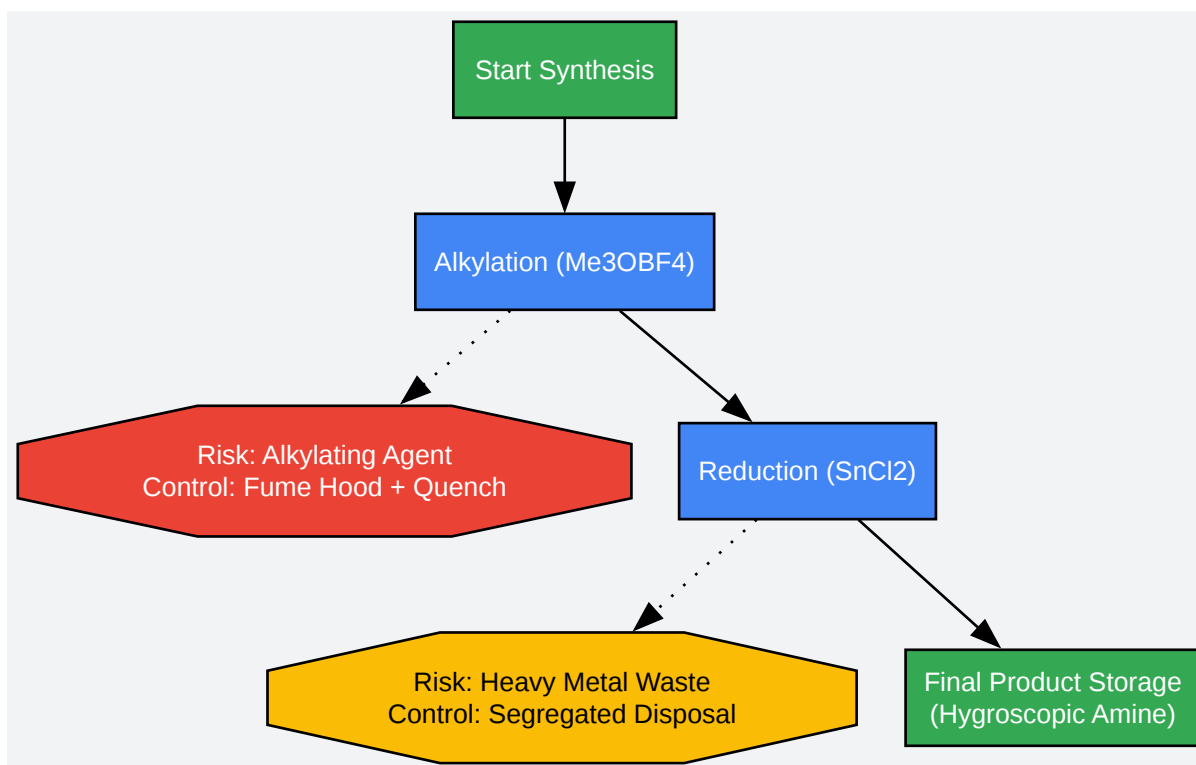
Hazard Identification & Mitigation

- Trimethyloxonium tetrafluoroborate: Strong alkylating agent. Corrosive and moisture sensitive. Control: Use in a fume hood; wear moisture-resistant gloves; quench excess

reagent with aqueous base immediately.

- Tin(II) Chloride: Corrosive and irritant. Control: Avoid dust inhalation; dispose of tin waste as heavy metal hazardous waste.
- Nitro Intermediates: Potentially energetic. Control: Do not subject to excessive heat or friction when dry.

Workflow Safety Diagram



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Figure 2: Critical safety control points during the synthesis workflow.

References

- Preparation of Pazopanib Intermediate. Google Patents. Patent CN103373989A.
- Review on Synthetic Approaches and Reported Polymorphs for Pazopanib Hydrochloride. Research & Reviews: Journal of Chemistry. Available at: [\[Link\]](#)

- An Alternative Method for Synthesizing N,2,3-Trimethyl-2H-indazol-6-amine.MDPI. Available at: [\[Link\]](#)^[5]
- Process for the preparation of Pazopanib.Google Patents. Patent WO2015068175A2.

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Sources

- 1. rroj.com [rroj.com]
- 2. CN103319410A - Synthesis method of indazole compound - Google Patents [patents.google.com]
- 3. researchgate.net [researchgate.net]
- 4. An Alternative Method for Synthesizing N,2,3-Trimethyl-2H-indazol-6-amine as a Key Component in the Preparation of Pazopanib [mdpi.com]
- 5. Synthesis routes of 2,3-Dimethyl-2H-indazol-6-amine [benchchem.com]
- 6. preprints.org [preprints.org]
- 7. WO2015068175A2 - An improved process for the preparation of pazopanib or a pharmaceutically acceptable salt thereof - Google Patents [patents.google.com]
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